

Technical Application Note: Synthesis of 2-Acetamido-4-methylbenzoic Acid

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Compound of Interest

Compound Name: 2-Acetamido-4-methylbenzoic acid

CAS No.: 81115-52-8

Cat. No.: B1521350

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Abstract & Scope

This technical guide details the optimized synthesis of **2-Acetamido-4-methylbenzoic acid**, a critical intermediate in the synthesis of quinazolinone alkaloids and azo dyes. The protocol focuses on the acetylation of 2-amino-4-methylbenzoic acid (4-methylanthranilic acid) using acetic anhydride. Two methodologies are presented: a robust Glacial Acetic Acid Reflux (Method A) for maximum conversion and purity, and an Aqueous Schotten-Baumann (Method B) for "green" chemistry compliance.

Scientific Foundation & Retrosynthesis

The synthesis relies on the nucleophilic acyl substitution of the primary amine on the anthranilic acid scaffold. The amino group at position 2 is highly nucleophilic, but the presence of the carboxylic acid at position 1 and the methyl group at position 4 introduces steric and electronic considerations.

- **Mechanism:** The lone pair on the aniline nitrogen attacks the carbonyl carbon of acetic anhydride, forming a tetrahedral intermediate. Elimination of acetate yields the amide.
- **Selectivity:** The reaction is highly selective for the amine over the carboxylic acid under these conditions; however, prolonged heating with excess anhydride can lead to the formation of benzoxazinones (cyclic anhydrides), which must be hydrolyzed back to the target acid during workup.

Reaction Scheme



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Caption: Linear synthesis pathway via nucleophilic acyl substitution.

Safety & Handling (E-E-A-T)

Critical Warning: This procedure involves corrosive reagents and exothermic reactions.

Reagent	Hazard Class	Handling Precaution
Acetic Anhydride	Corrosive, Flammable, Lachrymator	Use in a fume hood. Reacts violently with water.
Glacial Acetic Acid	Corrosive, Flammable	Causes severe skin burns. Avoid inhalation of vapors.
2-Amino-4-methylbenzoic acid	Irritant	Avoid dust generation. Wear N95/P2 mask if weighing large quantities.

Materials & Equipment

Reagents Table

Component	CAS No.	MW (g/mol)	Equiv.[1]	Quantity (Example)
2-Amino-4-methylbenzoic acid	2305-36-4	151.16	1.0	10.0 g (66.1 mmol)
Acetic Anhydride	108-24-7	102.09	1.2	8.1 g (7.5 mL)
Glacial Acetic Acid	64-19-7	60.05	Solvent	40-50 mL
Water (Ice Cold)	7732-18-5	18.02	Quench	200 mL

Equipment

- 250 mL Round-bottom flask (RBF) with magnetic stir bar.[2]
- Reflux condenser with drying tube (CaCl₂).
- Oil bath or heating mantle.
- Vacuum filtration setup (Buchner funnel).

Experimental Protocol

Method A: Glacial Acetic Acid Reflux (Recommended)

This method is preferred for its high yield and the ease of purifying the product via crystallization upon aqueous quenching.

- **Dissolution:** In a 250 mL RBF, suspend 10.0 g of 2-amino-4-methylbenzoic acid in 40 mL of glacial acetic acid. Stir at room temperature until a partial or complete solution is observed.
- **Addition:** Slowly add 7.5 mL of acetic anhydride (1.2 equiv) dropwise to the stirring mixture.
 - Note: A slight exotherm may be observed.
- **Reaction:** Attach the reflux condenser. Heat the mixture to reflux (approx. 120°C bath temperature) for 1 to 2 hours.

- Checkpoint: The solution should become clear. TLC (50:50 EtOAc:Hexane) can verify the consumption of the starting amine.
- Quenching: Allow the reaction mixture to cool to $\sim 60^{\circ}\text{C}$. Pour the warm solution slowly into 200 mL of ice-cold water with vigorous stirring.
 - Mechanism:[2][3][4][5] This hydrolyzes excess acetic anhydride and precipitates the hydrophobic amide product.
- Crystallization: Stir the aqueous suspension for 30 minutes to ensure complete precipitation. The product should appear as a white to off-white solid.
- Isolation: Filter the solid using vacuum filtration. Wash the filter cake with 2 x 50 mL of cold water to remove residual acetic acid.
- Drying: Dry the solid in a vacuum oven at 60°C for 4 hours.

Method B: Aqueous Schotten-Baumann (Green Alternative)

Use this method if avoiding organic solvents is a priority.

- Dissolve 10.0 g of starting material in 100 mL of water containing 6.0 g of NaHCO_3 (or enough to reach pH 9).
- Add 7.5 mL of acetic anhydride dropwise while stirring vigorously at room temperature.
- Stir for 2 hours. The product may precipitate as the free acid or remain in solution.
- Acidify carefully with dilute HCl to pH 2-3 to precipitate the product. Filter and wash as above.

Process Control & Troubleshooting

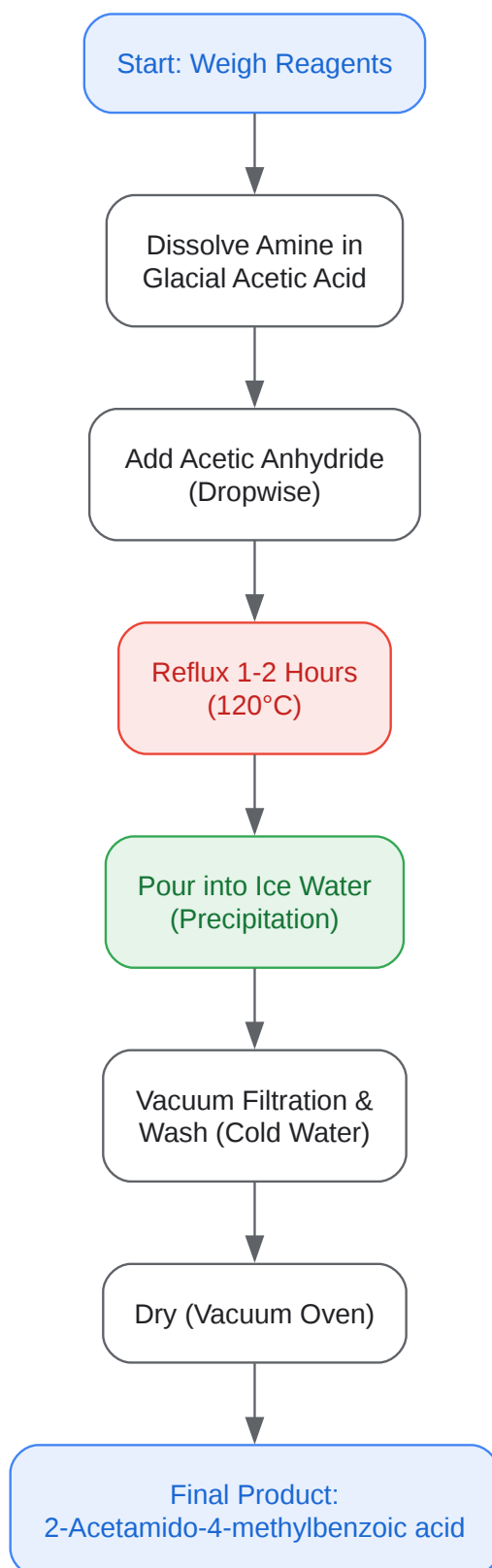
Observation	Root Cause	Corrective Action
Low Yield / No Precipitate	Product formed benzoxazinone (cyclic)	Heat the aqueous quench mixture for 10-15 mins to hydrolyze the ring back to the acid.
Product is Colored (Brown)	Oxidation of starting amine	Recrystallize from Ethanol/Water or Acetic Acid/Water. Use purer starting material.
Incomplete Reaction	Old Acetic Anhydride	Ensure Acetic Anhydride is fresh; it hydrolyzes to acetic acid over time.

Characterization

Product: **2-Acetamido-4-methylbenzoic acid** Appearance: White crystalline solid.

- Melting Point: Expected range 180–186°C (Consistent with N-acetylanthranilic acid derivatives [1, 2]).
- ¹H NMR (DMSO-d₆, 400 MHz):
 - 13.0 (br s, 1H, -COOH)
 - 11.2 (s, 1H, -NH)
 - 8.3 (s, 1H, H-3 aromatic, adjacent to NH)
 - 7.8 (d, 1H, H-6 aromatic)
 - 6.9 (d, 1H, H-5 aromatic)
 - 2.35 (s, 3H, Ar-CH₃)
 - 2.15 (s, 3H, COCH₃)

Workflow Visualization



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Caption: Step-by-step experimental workflow for Method A.

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